

Troubleshooting poor solubility of Atomoxetine hydrochloride in PBS.

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Compound of Interest

Compound Name: *N,N*-dimethyl-3-(4-methylphenoxy)-1-phenylpropan-1-amine;hydrochloride

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Technical Support: Atomoxetine Hydrochloride Solubility

This guide provides troubleshooting and frequently asked questions regarding the solubility of Atomoxetine hydrochloride (HCl) for research applications.

Frequently Asked Questions (FAQs)

Q1: Why is my Atomoxetine HCl not dissolving well in Phosphate-Buffered Saline (PBS)?

Atomoxetine HCl, a white to practically white solid, generally has good water solubility (27.8 mg/mL).^{[1][2]} However, its solubility can be significantly influenced by the pH of the solvent. Atomoxetine HCl has a pKa of 10.13.^{[1][3]} PBS is typically buffered to a pH of around 7.2-7.4. At this near-neutral pH, the solubility of Atomoxetine HCl is considerably lower than in pure water. One source reports the solubility in PBS (pH 7.2) to be approximately 2 mg/mL.^[4] If your intended concentration exceeds this, you will likely encounter solubility issues.

Q2: What is the recommended solvent for preparing stock solutions of Atomoxetine HCl?

For high-concentration stock solutions, it is recommended to use either purified water or an organic solvent.

- Water: Atomoxetine HCl is soluble in water up to 27.8 mg/mL.[1][2] Gentle warming can aid dissolution.[3][5]
- Organic Solvents: It is also soluble in organic solvents like DMSO, ethanol, and dimethyl formamide (DMF), with a reported solubility of approximately 30 mg/mL in these solvents.[4]

When using organic solvents, it is crucial to make further dilutions into your aqueous experimental buffer (like PBS) to ensure that the final concentration of the organic solvent is insignificant, as it may have physiological effects.[4]

Q3: How can I improve the solubility of Atomoxetine HCl in my aqueous buffer?

If you are observing poor solubility, consider the following troubleshooting steps:

- Prepare a Concentrated Stock: First, prepare a concentrated stock solution in a recommended solvent like purified water or DMSO, as detailed in the protocols below.
- Dilute into Buffer: Dilute the stock solution into your PBS buffer to achieve the final desired concentration. This method is often more effective than dissolving the solid powder directly into the buffer.[4]
- Gentle Warming: Gentle warming can help dissolve the compound in water.[3][5] You can try warming the solution to 37°C.
- Sonication: Sonication can be used to aid the dissolution process, particularly when preparing solutions for assays.[6]
- pH Adjustment: Since Atomoxetine HCl is more soluble at a lower pH, adjusting the pH of your buffer to be more acidic can increase solubility. A commercially available oral solution of atomoxetine has a pH between 3.7 and 4.3.[1] However, ensure that any pH adjustment is compatible with your experimental design.

Solubility Data Summary

The table below summarizes the solubility of Atomoxetine hydrochloride in various solvents.

Solvent	Reported Solubility	Approximate Molar Concentration	Source(s)
Water	27.8 mg/mL	~95 mM	[1][2]
PBS (pH 7.4)	~24.79 mg/mL	~85 mM	[7]
PBS (pH 7.2)	~2.0 mg/mL	~6.8 mM	[4]
PBS (pH 6.8)	~26.54 mg/mL	~91 mM	[7]
DMSO	~30 mg/mL	~103 mM	[4]
Ethanol	~30 mg/mL	~103 mM	[4]
Methanol	~34.89 mg/mL	~120 mM	[7]

Molecular Weight of Atomoxetine HCl: 291.82 g/mol [1]

Experimental Protocols

Protocol 1: Preparation of an Aqueous Stock Solution (e.g., 10 mg/mL)

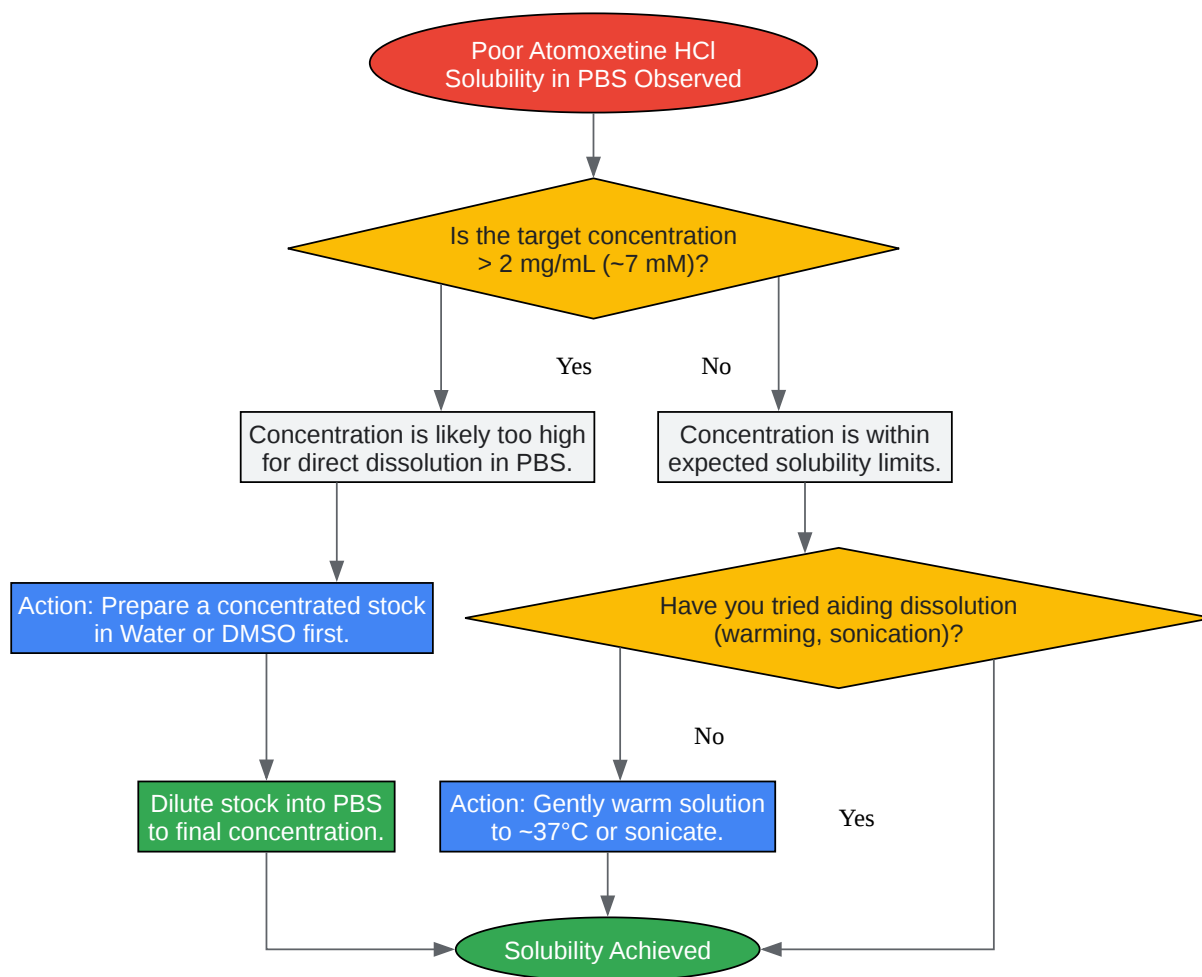
- **Weigh Compound:** Accurately weigh the desired amount of Atomoxetine HCl powder. For 1 mL of a 10 mg/mL solution, weigh 10 mg.
- **Add Solvent:** Add a portion of purified water (e.g., 0.8 mL) to the vial containing the powder.
- **Aid Dissolution:** Vortex the solution. If needed, gently warm the solution (e.g., in a 37°C water bath) or place it in an ultrasonic bath for a few minutes until the solid is completely dissolved.[3][6]
- **Final Volume:** Add purified water to reach the final desired volume (e.g., 1 mL).
- **Storage:** For aqueous solutions, it is not recommended to store them for more than one day. [4] Store at 4°C for short-term use. For longer-term storage, preparing aliquots and storing at -20°C is advisable, though stability should be verified.

Protocol 2: Preparation of a Working Solution in PBS from a Stock

- **Prepare Stock:** Prepare a concentrated stock solution of Atomoxetine HCl in purified water or DMSO as described above (e.g., 10 mg/mL or ~34 mM).
- **Calculate Dilution:** Determine the volume of the stock solution needed to achieve your final concentration in PBS. For example, to make 1 mL of a 100 μ M solution from a 10 mM stock, you would need 10 μ L of the stock.
- **Dilute:** Add the calculated volume of the stock solution to the appropriate volume of PBS.
- **Mix:** Gently vortex the final working solution to ensure it is homogeneous.
- **Use Promptly:** Use the freshly prepared working solution for your experiments.

Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting solubility issues with Atomoxetine HCl.



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Troubleshooting workflow for Atomoxetine HCl solubility.

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